

# "Methyl 2-(trifluoromethoxy)benzoate" physical and chemical properties

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## Compound of Interest

Compound Name: Methyl 2-(trifluoromethoxy)benzoate

Cat. No.: B121510

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## An In-depth Technical Guide to Methyl 2-(trifluoromethoxy)benzoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical, chemical, and safety properties of **Methyl 2-(trifluoromethoxy)benzoate**. While this compound is a valuable building block in organic synthesis, detailed experimental protocols and spectroscopic data are not widely available in the public domain. This guide compiles the existing information and presents general methodologies relevant to its synthesis and characterization.

## Core Properties and Safety Information

**Methyl 2-(trifluoromethoxy)benzoate** is a fluorinated aromatic ester. The trifluoromethoxy group significantly influences its electronic properties and reactivity, making it a point of interest for creating novel pharmaceutical and agrochemical compounds.

The fundamental physical and chemical characteristics of **Methyl 2-(trifluoromethoxy)benzoate** are summarized below.

Property	Value	Reference
CAS Number	148437-99-4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>9</sub> H <sub>7</sub> F <sub>3</sub> O <sub>3</sub>	<a href="#">[2]</a>
Molecular Weight	220.15 g/mol	<a href="#">[2]</a>
Appearance	Clear liquid	<a href="#">[2]</a>
Boiling Point	57 °C	<a href="#">[2]</a>
Density	1.312 ± 0.06 g/cm <sup>3</sup> (Predicted)	<a href="#">[2]</a>

Appropriate safety precautions are essential when handling **Methyl 2-(trifluoromethoxy)benzoate**. The compound is classified as an irritant.

Hazard Information	Details	Reference
GHS Pictogram	Irritant	<a href="#">[1]</a> <a href="#">[2]</a>
Signal Word	Warning	<a href="#">[2]</a>
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	<a href="#">[1]</a> <a href="#">[2]</a>
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P271: Use only outdoors or in a well-ventilated area.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON SKIN: Wash with plenty of soap and water.P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.P405: Store locked up.P501: Dispose of contents/container to an approved waste disposal plant.	<a href="#">[1]</a> <a href="#">[2]</a>
Storage	Keep containers tightly closed in a dry, cool and well-ventilated place.	<a href="#">[1]</a>

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **Methyl 2-(trifluoromethoxy)benzoate** are not readily available. However, the following sections describe general methodologies that are applicable for the preparation and characterization of this and similar compounds.

This protocol outlines a standard Fischer esterification reaction, a common method for synthesizing esters from a carboxylic acid and an alcohol.

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine 2-(trifluoromethoxy)benzoic acid (1 equivalent) with an excess of methanol (e.g., 10-20 equivalents), which also serves as the solvent.
- **Catalyst Addition:** Carefully add a catalytic amount of a strong acid, such as concentrated sulfuric acid (e.g., 0.1 equivalents), to the mixture.
- **Reflux:** Heat the reaction mixture to reflux and maintain for several hours (e.g., 4-24 hours), monitoring the reaction progress by thin-layer chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Neutralize the excess acid with a saturated solution of sodium bicarbonate.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield pure **Methyl 2-(trifluoromethoxy)benzoate**.

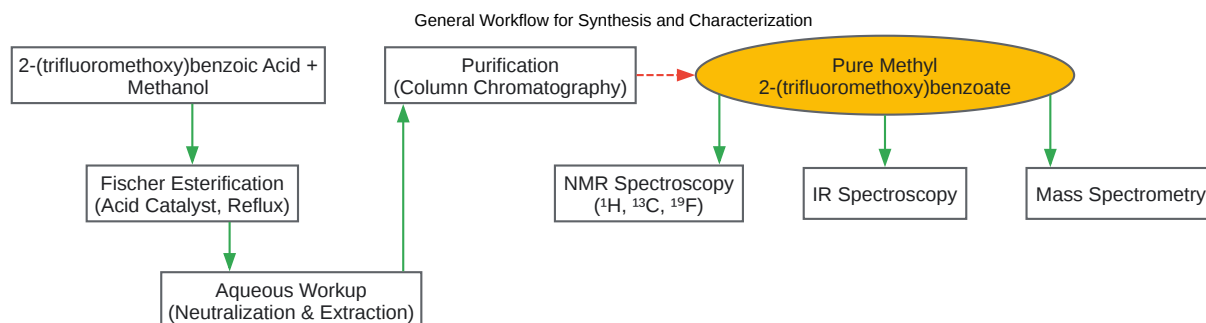
The following are standard procedures for obtaining spectroscopic data to confirm the identity and purity of the synthesized compound.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
  - **Sample Preparation:** Dissolve 5-10 mg of the purified product in approximately 0.6 mL of a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.

- Data Acquisition: Acquire  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and  $^{19}\text{F}$  NMR spectra using a high-field NMR spectrometer (e.g., 400 MHz or higher).
- Infrared (IR) Spectroscopy:
  - Sample Preparation: As the compound is a liquid, a small drop can be placed between two salt plates (NaCl or KBr) to form a thin film. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used.
  - Data Acquisition: Record the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer.
- Mass Spectrometry (MS):
  - Sample Introduction: Introduce a dilute solution of the sample into the mass spectrometer, often coupled with a gas chromatography (GC-MS) or liquid chromatography (LC-MS) system for separation.
  - Ionization: Use a suitable ionization technique, such as electron ionization (EI) for GC-MS or electrospray ionization (ESI) for LC-MS.
  - Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak ( $[\text{M}]^+$ ) and characteristic fragmentation patterns.

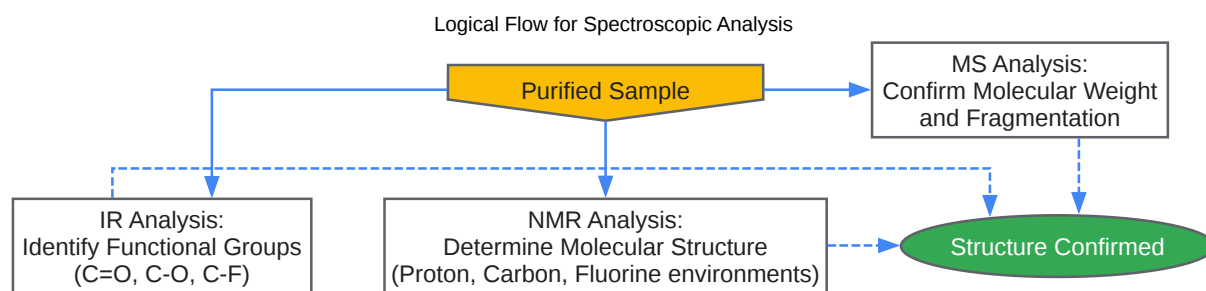
## Visualizations

The following diagrams illustrate a generalized workflow for the synthesis and characterization of **Methyl 2-(trifluoromethoxy)benzoate**.



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Caption: A generalized workflow for the synthesis and characterization of **Methyl 2-(trifluoromethoxy)benzoate**.



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Caption: Logical flow for the structural confirmation of **Methyl 2-(trifluoromethoxy)benzoate** using spectroscopic methods.

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## References

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